

# 4-Bromoisoquinoline molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromoisoquinoline

Cat. No.: B023445

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## An In-depth Technical Guide to 4-Bromoisoquinoline

This technical guide provides a comprehensive overview of **4-Bromoisoquinoline**, a heterocyclic aromatic compound of significant interest to researchers, scientists, and professionals in drug development and fine chemical synthesis. This document details its chemical and physical properties, experimental protocols for its synthesis, and its applications, particularly as a crucial intermediate.

## Core Chemical and Physical Properties

**4-Bromoisoquinoline** is a light yellow crystalline solid at room temperature.<sup>[1]</sup> Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrN[2][3]
Molecular Weight	208.05 g/mol [2][3]
CAS Number	1532-97-4[2][3][4]
Melting Point	40-43 °C[1]
Boiling Point	280-285 °C[1]
Density	1.564 g/cm <sup>3</sup> [1]
Flash Point	>113 °C (>230 °F)[1]
Refractive Index	1.673[1]
Purity	≥97% to ≥99.0%[5][6]

## Spectroscopic Data

Detailed spectroscopic data for **4-Bromoisoquinoline** is available, which is crucial for its identification and characterization. Available data includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are available.[3][7]
- Mass Spectrometry (MS): GC-MS data has been recorded.[3][7]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are available.[3][7]
- Raman Spectroscopy: FT-Raman spectra have been documented.[3][7]

## Experimental Protocols

The synthesis of **4-Bromoisoquinoline** can be achieved through several methods. Below are detailed methodologies from cited literature.

## Synthesis via Bromination of Isoquinoline Hydrochloride

This method involves the direct bromination of isoquinoline hydrochloride in a high-boiling solvent.

Materials:

- Isoquinoline hydrochloride (0.20 mole)
- Nitrobenzene (50 ml)
- Bromine (0.22 mole)

Procedure:

- A flask is equipped with a reflux condenser, dropping funnel, thermometer, and stirrer.
- 33.3 g (0.20 mole) of isoquinoline hydrochloride and 50 ml of nitrobenzene are added to the flask.
- The mixture is stirred and heated to approximately 180°C until a clear yellow solution is formed.<sup>[8]</sup>
- 35.2 g (0.22 mole) of bromine is added dropwise to the solution over a period of 1 hour and 13 minutes. The evolution of hydrogen chloride should be smooth throughout the addition.<sup>[8]</sup>
- After the bromine addition is complete, the reaction mixture is maintained at about 180°C with continuous stirring.<sup>[8]</sup>
- Heating and stirring are continued for several hours until the evolution of hydrogen chloride has practically ceased, which may take around 4 hours and 45 minutes.<sup>[8]</sup>
- The product, **4-Bromoisoquinoline**, can then be isolated from the reaction mixture.

## Palladium-Catalyzed Electrocyclic Reaction of 2-Alkynyl Benzyl Azides

This modern synthetic route offers selectivity towards **4-bromoisoquinoline** or 4-bromoisoquinolone under different catalytic conditions.

Materials for **4-Bromoisoquinoline** Synthesis:

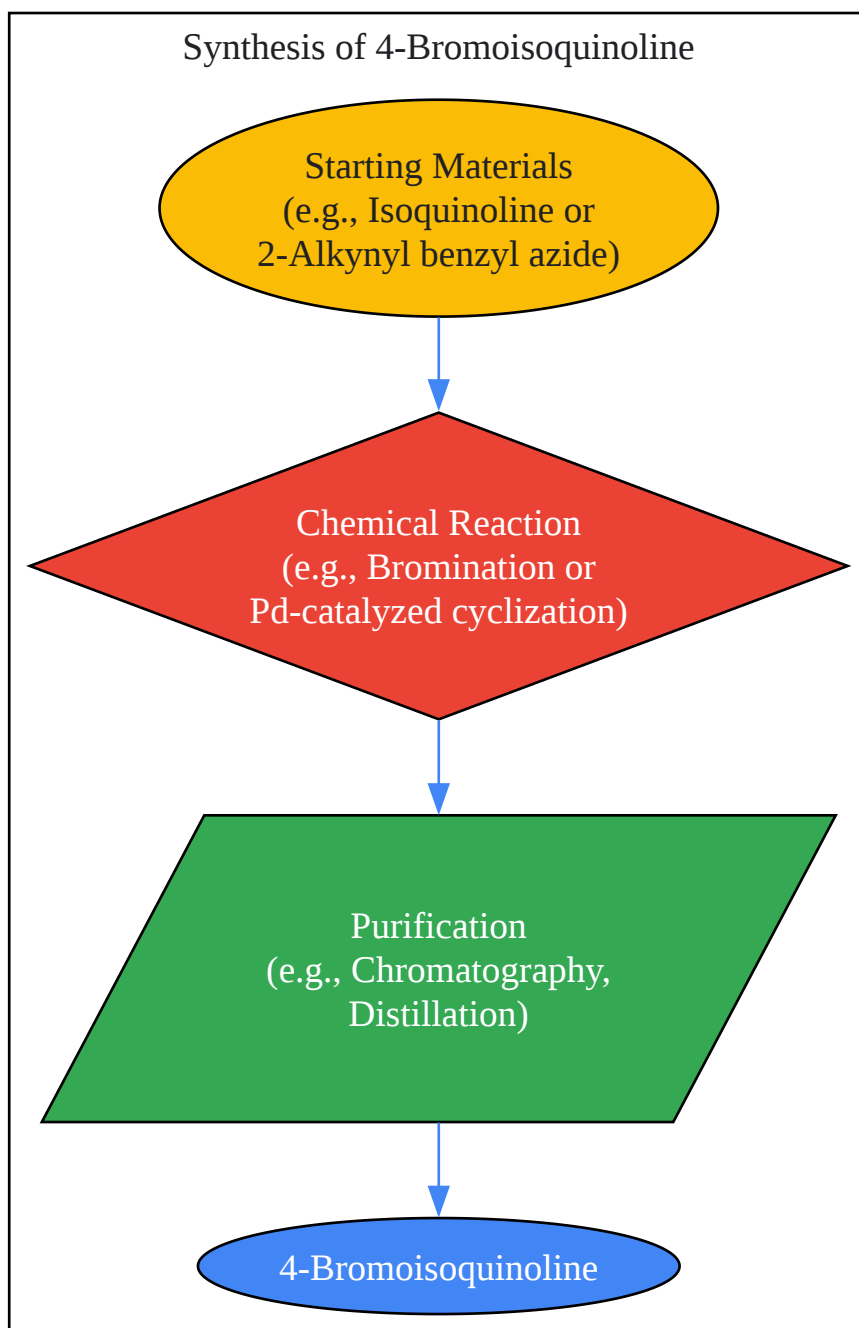
- 2-Alkynyl benzyl azide (0.3 mmol)
- Palladium(II) bromide (PdBr<sub>2</sub>) (5 mol%)
- Copper(II) bromide (CuBr<sub>2</sub>) (3 equiv.)
- Lithium bromide (LiBr) (2 equiv.)
- Acetonitrile (CH<sub>3</sub>CN) (5 mL)

Procedure:

- A mixture of the 2-alkynyl benzyl azide, PdBr<sub>2</sub>, CuBr<sub>2</sub>, and LiBr is prepared in acetonitrile.[\[9\]](#)  
[\[10\]](#)
- The mixture is stirred at the indicated reaction temperature (e.g., 80 °C) until the starting material is completely consumed, as monitored by TLC and GC analysis.[\[9\]](#)
- Upon completion, the mixture is filtered and the solvent is evaporated.[\[9\]](#)
- The resulting residue is purified by flash column chromatography using a hexane/ethyl acetate eluent to afford the **4-Bromoisoquinoline** product.[\[9\]](#)

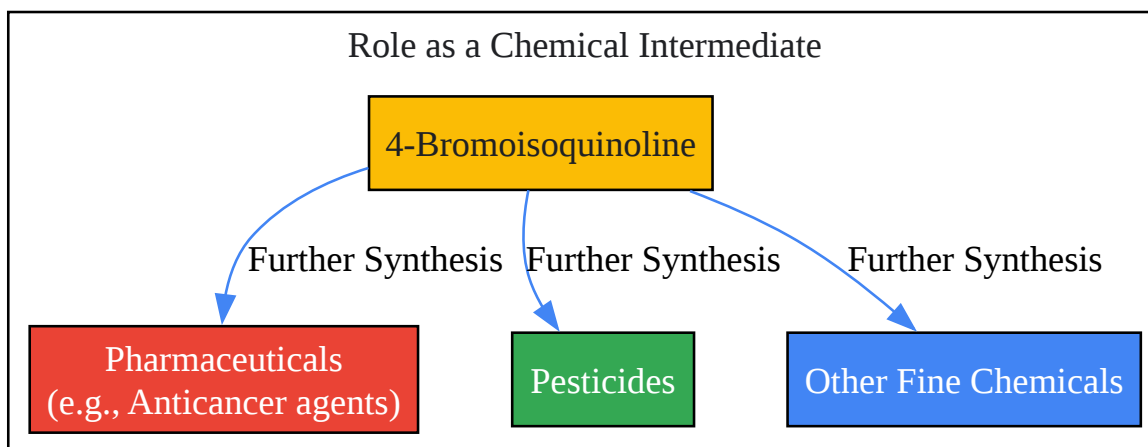
## Logical Relationships and Workflows

The following diagrams illustrate the synthesis workflow and the role of **4-Bromoisoquinoline** as a key chemical intermediate.



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Caption: General workflow for the synthesis of **4-Bromoisoquinoline**.



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Caption: Role of **4-Bromoisoquinoline** as a versatile intermediate.

## Applications in Research and Development

**4-Bromoisoquinoline** is a valuable building block in organic synthesis, primarily due to the reactivity of the bromine atom, which can be readily substituted or used in cross-coupling reactions.[1]

- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of various medicinal compounds.[5] Its isoquinoline core is a structural motif found in numerous biologically active molecules. Research has indicated its potential in developing anticancer agents, with studies showing it can inhibit the growth of tumor cell lines and leukemia cells in vitro.[11] The proposed mechanism involves the inhibition of DNA synthesis and RNA transcription, leading to apoptosis.[11]
- **Pesticide Synthesis:** In the agricultural sector, **4-Bromoisoquinoline** is used as an intermediate for creating effective pest control agents.[5] The bromine atom enhances its reactivity, facilitating its incorporation into complex molecules with pesticidal properties.[5]
- **Fine Chemicals:** Its versatility makes it a significant compound in the broader fine chemical industry for creating novel molecules with desired properties.[5]

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